An In-depth Technical Guide to 4-Chloro-2-sulfanylbenzoic Acid

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Compound of Interest

Compound Name:	*4-Chloro-2-sulfanylbenzoic acid*
CAS No.:	*20324-49-6*
Cat. No.:	*B1628968*

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This technical guide provides a comprehensive overview of **4-Chloro-2-sulfanylbenzoic acid**, a halogenated aromatic sulfur compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, potential synthesis protocols, and known biological significance, with a focus on data presentation, experimental detail, and visualization of related pathways.

Chemical and Physical Properties

Quantitative data for **4-Chloro-2-sulfanylbenzoic acid** and its parent compound, thiosalicylic acid, are summarized below for comparative analysis. Data for the target compound is limited in publicly available literature; therefore, some properties of its isomers are included for reference.

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Property	4-Chloro-2-sulfanylbenzoic acid	Thiosalicylic Acid (2-Mercaptobenzoic Acid)	2-Chloro-6-mercaptobenzoic acid	4-Mercaptobenzoic acid
CAS Number	20324-49-6[1]	147-93-3	20324-51-0[2]	1074-36-8[3]
Molecular Formula	$C_7H_5ClO_2S$[2]	$C_7H_6O_2S$	$C_7H_5ClO_2S$[2]	$C_7H_6O_2S$[3]
Molecular Weight	188.63 g/mol [2]	154.18 g/mol	188.63 g/mol [2]	154.19 g/mol [3]
Melting Point	Not available	162-169 °C[4]	Not available	215-224 °C[5]
Boiling Point	Not available	Not available	Not available	314.3±25.0 °C (Predicted)[5]
pKa	Not available	3.501[4]	2.35±0.36 (Predicted)[2]	4.05±0.10 (Predicted)[3]
Solubility	Not available	Slightly soluble in water, ethanol, and diethyl ether; more soluble in DMSO[4]	Not available	Insoluble in water; soluble in alcohol and ether.

Experimental Protocols: Synthesis of Thiosalicylic Acid Derivatives

While a specific, detailed protocol for the synthesis of **4-Chloro-2-sulfanylbenzoic acid** is not readily available in the cited literature, methods for analogous compounds provide a likely synthetic route. A common approach involves the substitution of a chloro group with a sulfhydryl group or the introduction of a sulfhydryl group via a diazonium salt. The following is a representative protocol for a related compound, 4-mercaptobenzoic acid, synthesized from p-chlorobenzoic acid[6][7].

Synthesis of 4-Mercaptobenzoic Acid from p-Chlorobenzoic Acid[6][7]

This two-step synthesis involves the formation of an intermediate followed by hydrolysis.

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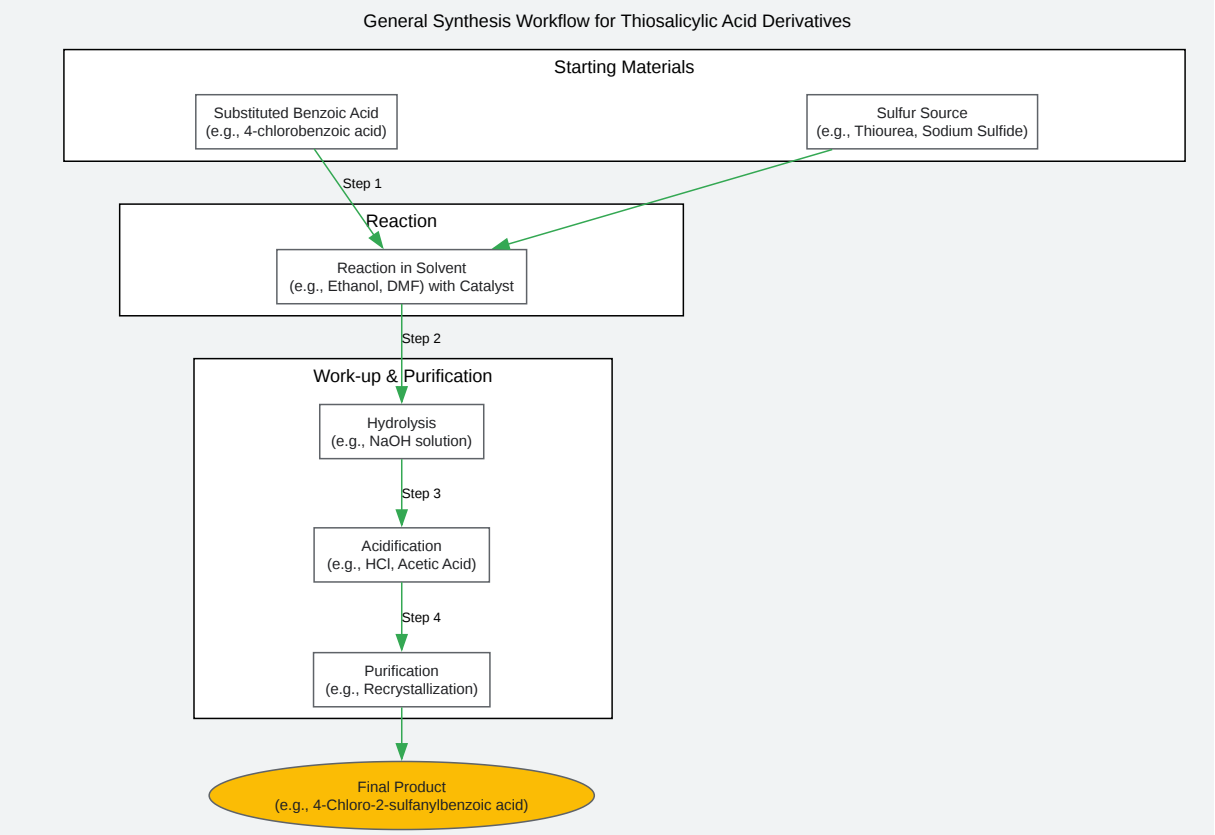
Step 1: Intermediate Formation

- In a 10L glass reactor, add 6.4L of ethanol at 20-25°C with stirring.
- Add 800g (5.1 mol) of p-chlorobenzoic acid and 583g (7.7 mol) of thiourea. Stir at room temperature until all solids are dissolved.
- Add 1.29g (5.1 mmol) of iodine as a catalyst.
- Heat the mixture to reflux (75-80°C) and maintain for 7 hours.
- After the reaction, cool the mixture to 0-5°C and let it stand for 3 hours.
- Filter the mixture to obtain the solid intermediate. Wash the filter cake with ethanol (2 x 2.5L) for 30 minutes each wash.
- Dry the intermediate under reduced pressure at 50°C for 24 hours.

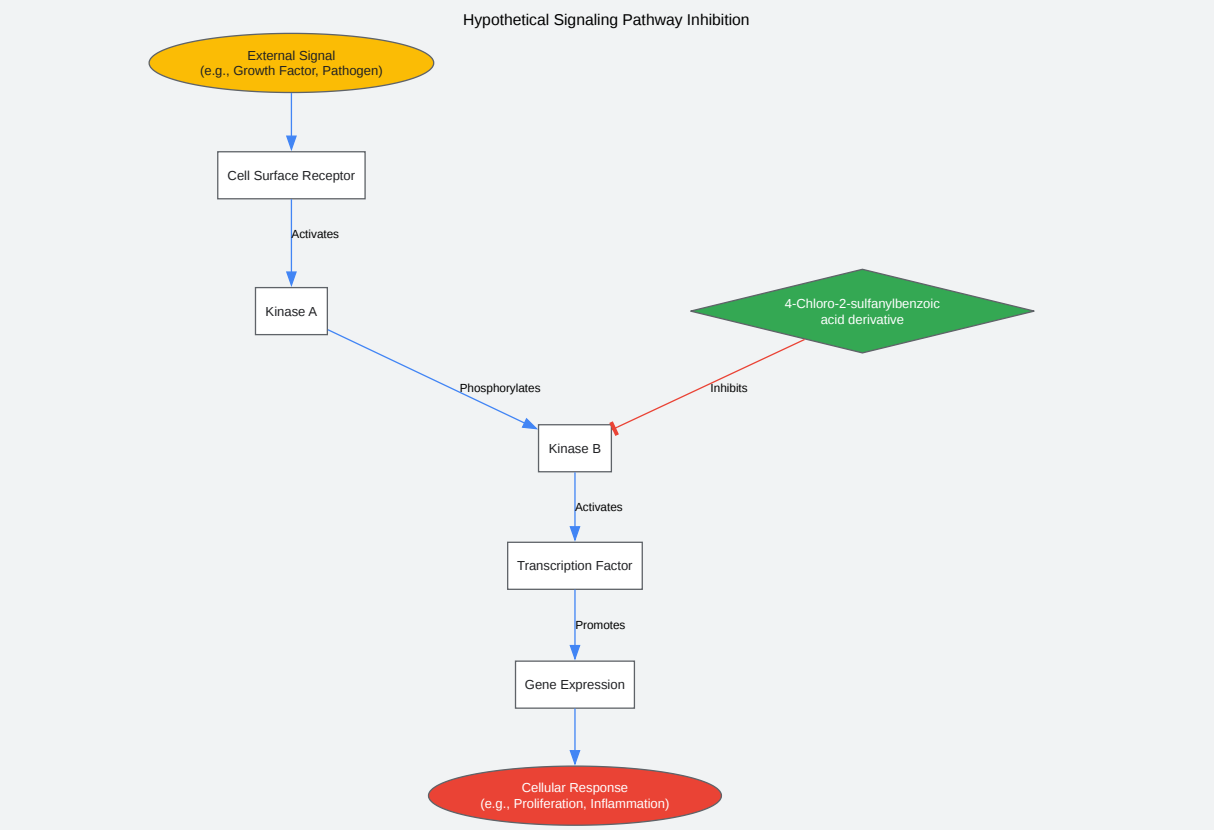
Step 2: Hydrolysis to 4-Mercaptobenzoic Acid

- In a separate 10L glass reactor, add 4.2L of deionized water.
- Add 600g (2.6 mol) of the dried intermediate.
- Add 208g (5.2 mol) of solid sodium hydroxide in batches while stirring.
- Continue stirring at room temperature for 1 hour, then filter the solution.
- To the filtrate, add 3L of ice-cold acetic acid dropwise to adjust the pH to 1-2, which will cause the product to precipitate.
- Cool the mixture to below 10°C and stir for an additional hour.
- Filter the precipitate and wash the filter cake with deionized water (2 x 1.2L).
- Dry the crude product under vacuum at 40°C.
- For further purification, recrystallize the crude product from hot ethyl acetate.

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References

- 1. chemsigma.com [chemsigma.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Page loading... [guidechem.com]
- 4. Thiosalicylic acid - Wikipedia [en.wikipedia.org]
- 5. 4-Mercaptobenzoic acid | C7H6O2S | CID 95738 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 6. guidechem.com [guidechem.com]
- 7. CN115710207B - Preparation method of 4-mercaptobenzoic acid - Google Patents [patents.google.com]
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